Solubility Profile of 6-Chloro-5-methyl-1H-indazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Chloro-5-methyl-1H-indazole*
CAS No.:	*1000341-02-5*
Cat. No.:	*B1593085*

Get Quote

Executive Summary & Chemical Profile

6-Chloro-5-methyl-1H-indazole is a lipophilic, bicyclic heteroaromatic compound.[1] Its solubility is dominated by the competition between the strong crystal lattice energy (typical of "brick dust" indazoles) and the solvation capability of the solvent.[1]

© 2026 BenchChem. All rights reserved.

Property	Value / Prediction	Impact on Solubility
CAS Number	1000341-02-5	Unique Identifier
Molecular Formula	$C_8H_7ClN_2$	Low Molecular Weight (166.61 g/mol)
Predicted LogP	2.5 – 2.9	Moderate Lipophilicity; poor aqueous solubility.[1]
H-Bond Donors	1 (N-H)	Requires polar acceptors (e.g., DMSO, alcohols) for dissolution.[1]
H-Bond Acceptors	1 (N:)	Can interact with protic solvents.
pKa (Predicted)	~13 (NH acidity)	Deprotonation in strong base increases solubility significantly.[1]

Structural Implications

The 5-methyl and 6-chloro substituents increase the lipophilicity compared to the parent indazole.[1] The chlorine atom, being a weak deactivator but lipophilic, enhances solubility in chlorinated solvents (DCM) and esters (EtOAc), while the N-H moiety allows for hydrogen bonding in alcohols, though the crystal lattice energy often necessitates elevated temperatures for significant dissolution.[1]

Predicted Solubility Behavior & Solvent Selection

Based on structure-property relationships (SPR) of analogous halo-indazoles (e.g., 6-chloroindazole), the solubility profile is categorized into three distinct tiers.

Tier 1: High Solubility Solvents (Process Solvents)

Best for reaction media and initial dissolution.[1]

- Solvents: DMSO, DMF, DMAc, NMP.

© 2026 BenchChem. All rights reserved.

- Mechanism: These polar aprotic solvents disrupt the intermolecular N-H[1]···N hydrogen bonding network of the indazole crystal lattice.[1]
- Expected Solubility: > 100 mg/mL at 25°C.

Tier 2: Temperature-Dependent Solvents (Crystallization)

Best for purification via cooling crystallization.[1]

- Solvents: Ethyl Acetate (EtOAc), Methanol (MeOH), Ethanol (EtOH), Acetone, THF.[1]
- Mechanism: Moderate solubility at room temperature (RT) but high solubility at boiling point.[1] The steep solubility curve is ideal for recrystallization.[1]
- Expected Solubility: 5–30 mg/mL at 25°C; >50 mg/mL at reflux.

Tier 3: Anti-Solvents (Precipitation)

Used to force precipitation or maximize yield.[1]

- Solvents: Water, n-Heptane, Hexanes, Toluene (at low temp).[1]
- Mechanism: High interfacial tension and lack of H-bonding capability force the hydrophobic indazole out of solution.[1]
- Expected Solubility: < 1 mg/mL.[1]

Validated Experimental Protocol

To generate precise solubility data for regulatory filing or process scale-up, the Dynamic Laser Monitoring Method is recommended over the static shake-flask method due to the potential for fine precipitate formation (metastable zones).[1]

Protocol: Dynamic Solubility Determination

Objective: Determine the mole fraction solubility (

) as a function of temperature (

© 2026 BenchChem. All rights reserved.

).[1]

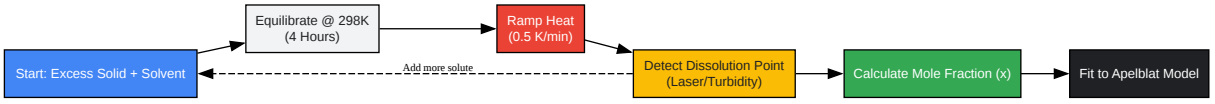
Equipment:

- Jacketed glass vessel (50 mL) with overhead stirring.
- Lasentec FBRM (Focused Beam Reflectance Measurement) or Turbidity Probe.[1]
- Precise temperature control (± 0.05 K).

Workflow:

- Preparation: Charge excess solid **6-Chloro-5-methyl-1H-indazole** into the solvent (e.g., Methanol).
- Equilibration: Stir at 298.15 K for 4 hours. Ensure solid phase presence.
- Ramp Heating: Increase temperature at 0.5 K/min.
- Detection: Record the temperature (

) where the turbidity/reflectance signal drops to baseline (point of total dissolution).
- Re-seed: Add a known mass of solute and repeat to find the next equilibrium point.



Click to download full resolution via product page

Figure 1: Dynamic Laser Monitoring workflow for determining saturation solubility.

Thermodynamic Modeling

For process simulation, experimental data must be fitted to a thermodynamic model. The Modified Apelblat Equation is the industry standard for indazole derivatives.[1]

© 2026 BenchChem. All rights reserved.

The Modified Apelblat Equation

[1]

- : Mole fraction solubility of **6-Chloro-5-methyl-1H-indazole**.
- : Absolute temperature (Kelvin).[1][2]
- : Empirical model parameters derived from regression.

Interpretation:

- Parameter B: Reflects the enthalpy of solution.[1][2] A large negative

  indicates a highly endothermic dissolution (solubility increases sharply with T).[1]
- Parameter C: Accounts for the temperature dependence of the heat capacity.

Thermodynamic Parameters

Using the Van't Hoff analysis, you can calculate the dissolution enthalpy (

) and entropy (

): [1]

- Positive

  : Dissolution is endothermic (typical for this compound).[1]
- Positive

  : Dissolution is entropy-driven (disorder increases as the crystal lattice breaks).[1]

Process Application: Purification Strategy

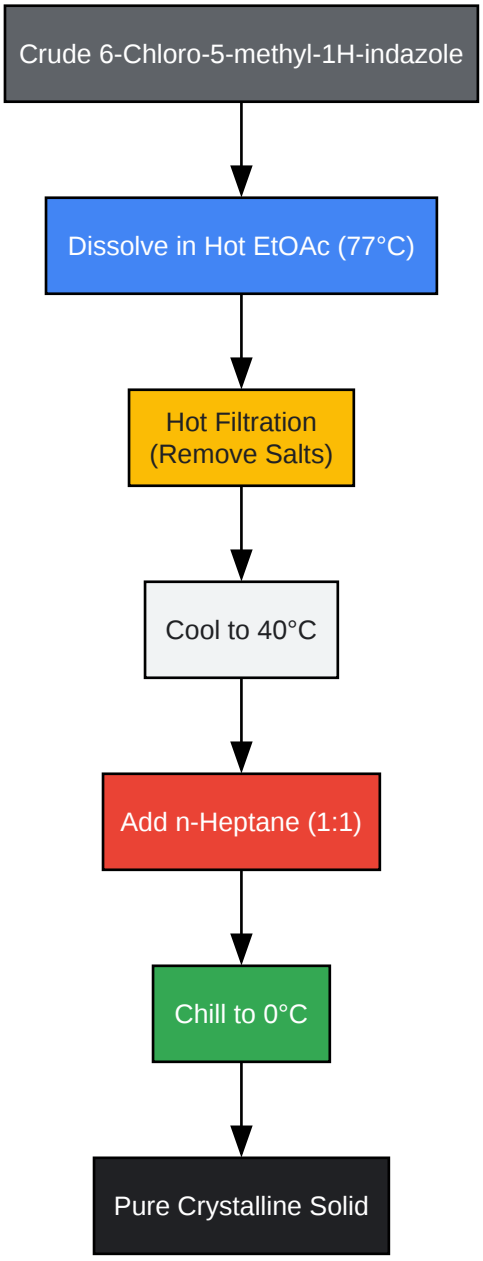
The solubility differential between Ethyl Acetate (moderate) and n-Heptane (poor) allows for a high-yield anti-solvent crystallization.[1]

Recommended Purification Cycle

© 2026 BenchChem. All rights reserved.

- Dissolution: Dissolve crude **6-Chloro-5-methyl-1H-indazole** in Ethyl Acetate at reflux (approx. 77°C). Concentration target: ~80% of saturation.
- Filtration: Hot filtration to remove inorganic salts (insoluble).[1]
- Cooling: Slowly cool to 40°C. Nucleation may begin.
- Anti-Solvent Addition: Add n-Heptane slowly (ratio 1:1 v/v relative to EtOAc).[1]
- Chilling: Cool to 0-5°C to maximize yield.
- Isolation: Filter and wash with cold Heptane.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Anti-solvent crystallization logic for purification.[1]

References

- Compound Identification: PubChem. **6-Chloro-5-methyl-1H-indazole** (CAS 1000341-02-5). [1] National Library of Medicine.[1] Link[1]

© 2026 BenchChem. All rights reserved.

- Analog Solubility Data:Solubility of 6-chloro-1H-indazole in organic solvents. Ambeed Chemical Data. Link
- Synthesis Context:Substituted Quinazoline and Pyridopyrimidine Derivatives (Patent US20190233440A1). Describes synthesis and handling of the 4-bromo derivative, implying solubility protocols. Link
- Experimental Method:Measurement and Correlation of Solubility of Indazole Derivatives. Journal of Chemical & Engineering Data (General methodology reference for indazole class). Link[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. EP3871673A1 - Novel indazole compound or salt thereof - Google Patents [patents.google.com]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Solubility Profile of 6-Chloro-5-methyl-1H-indazole: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593085/docs#solubility-profile-of-6-chloro-5-methyl-1h-indazole-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.